

Application Notes and Protocols for (-)-Etodolac

Efficacy Testing in Animal Models

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Compound of Interest

Compound Name: (-)-Etodolac

Cat. No.: B134716

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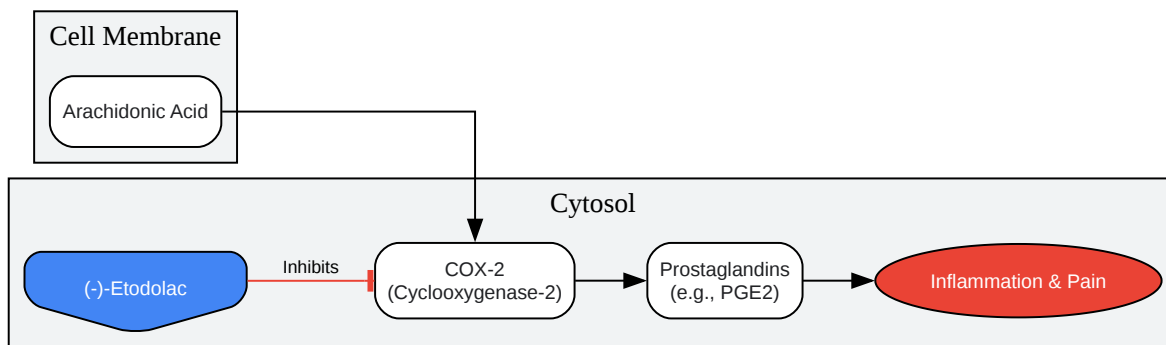
For Researchers, Scientists, and Drug Development Professionals

Introduction

(-)-Etodolac, the pharmacologically active S-enantiomer of the non-steroidal anti-inflammatory drug (NSAID) etodolac, exerts its therapeutic effects primarily through the selective inhibition of cyclooxygenase-2 (COX-2).^{[1][2]} This selective action reduces the synthesis of prostaglandins, key mediators of inflammation and pain, while potentially offering a better gastrointestinal safety profile compared to non-selective NSAIDs.^{[2][3]} These application notes provide detailed protocols for established animal models to assess the anti-inflammatory and analgesic efficacy of **(-)-etodolac**.

Mechanism of Action: (-)-Etodolac

(-)-Etodolac selectively inhibits the COX-2 enzyme, which is predominantly induced at sites of inflammation. This inhibition blocks the conversion of arachidonic acid to prostaglandins, thereby reducing inflammation and pain.



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Caption: Mechanism of action of **(-)-Etodolac**.

Animal Models for Efficacy Testing

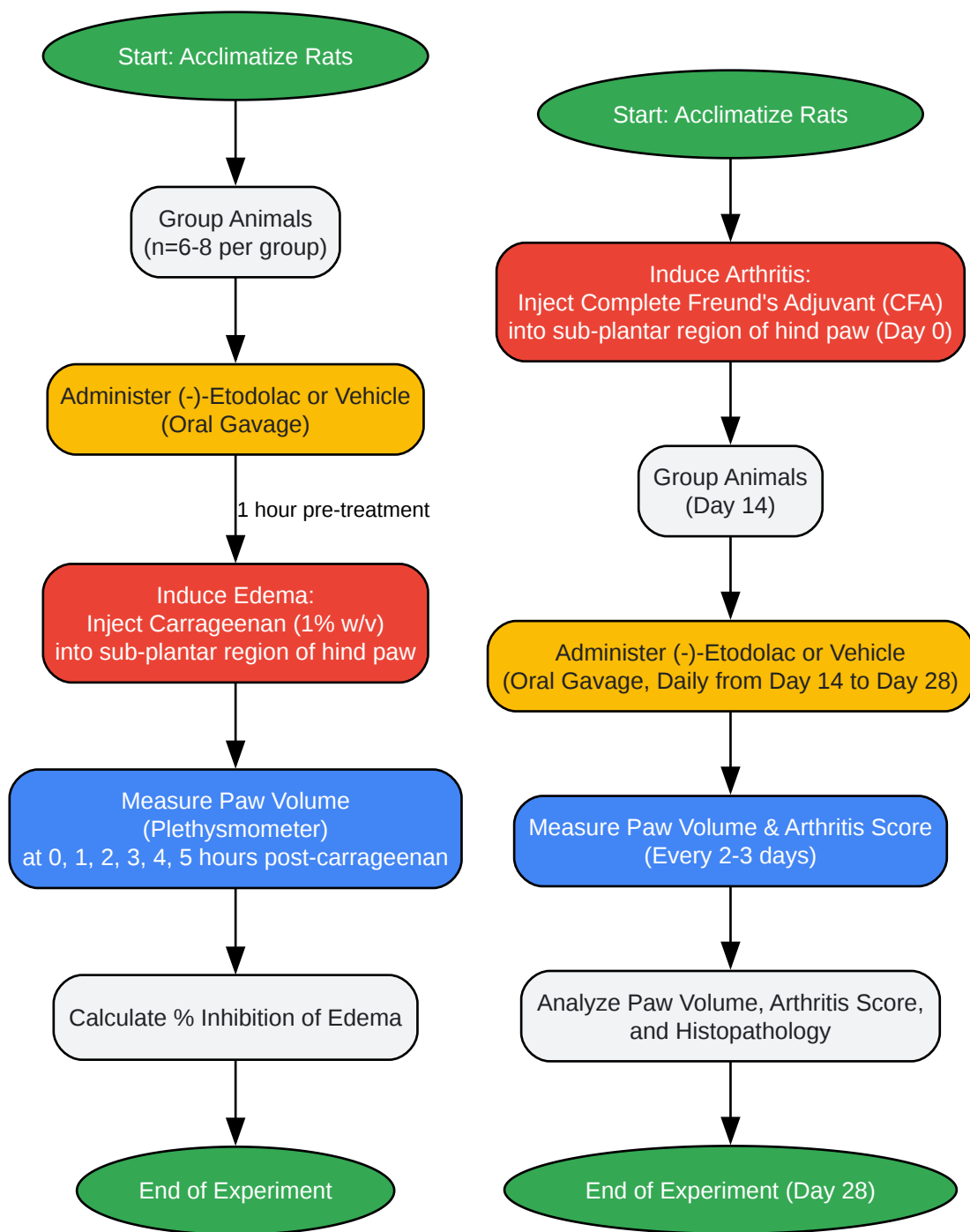
Three widely used and well-validated animal models for evaluating the efficacy of NSAIDs like **(-)-etodolac** are:

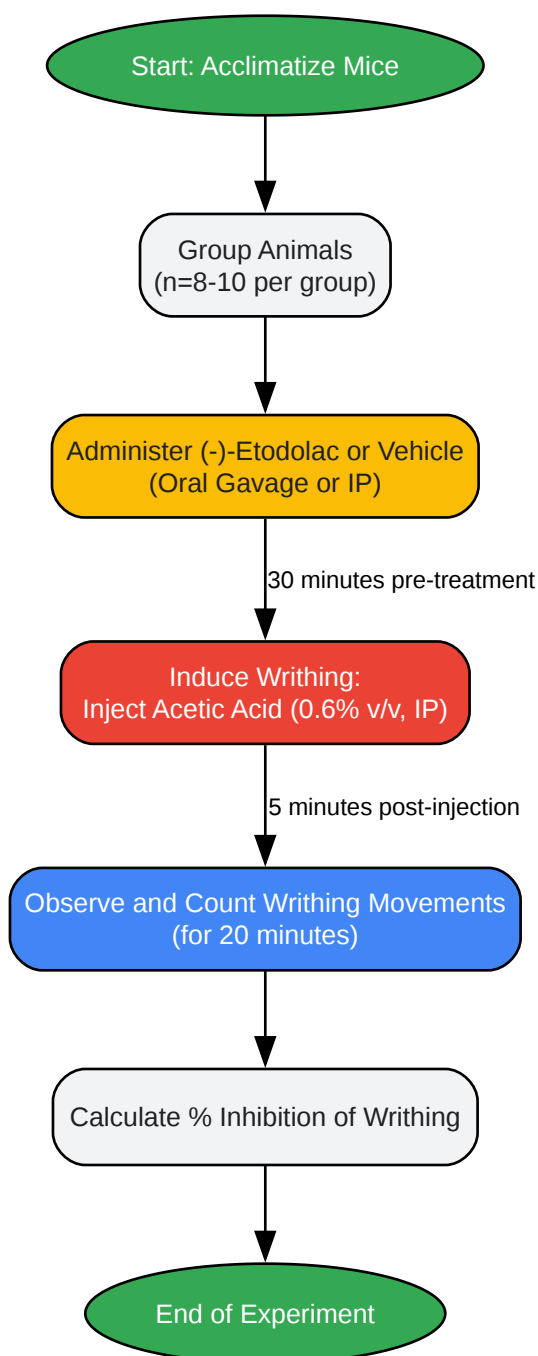
- Carrageenan-Induced Paw Edema in Rats: An acute inflammatory model.
- Adjuvant-Induced Arthritis in Rats: A chronic inflammatory model resembling rheumatoid arthritis.
- Acetic Acid-Induced Writhing in Mice: An analgesic model for visceral pain.

Carrageenan-Induced Paw Edema in Rats

This model is a standard for evaluating acute anti-inflammatory activity.

Experimental Workflow





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References

- 1. researchgate.net [researchgate.net]
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- 3. Anti-inflammatory effect and low ulcerogenic activity of etodolac, a cyclooxygenase-2 selective non-steroidal anti-inflammatory drug, on adjuvant-induced arthritis in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
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